

An In-depth Technical Guide to Mercuric Acetate: Identifiers, Properties, and Applications

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Compound of Interest

Compound Name: Mercury(II) acetate

Cat. No.: B8805730

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This technical guide provides a comprehensive overview of mercuric acetate, a versatile and highly reactive organomercury compound. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical identifiers, physicochemical properties, and significant applications in organic synthesis. Furthermore, it outlines key experimental protocols and illustrates the associated chemical transformations and toxicological pathways.

Core Identifiers and Properties of Mercuric Acetate

Mercuric acetate, systematically named **mercury(II) acetate**, is a white crystalline solid with a faint vinegar-like odor. It is a crucial reagent in various chemical syntheses, particularly in the formation of other organomercury compounds.^{[1][2]} Due to its high toxicity and environmental hazard, a thorough understanding of its properties and safe handling procedures is imperative.^{[3][4][5]}

Chemical Identifiers

Accurate identification of chemical substances is fundamental for research and safety. The following table summarizes the key identifiers for mercuric acetate.

Identifier	Value
CAS Number	1600-27-7[1]
EC Number	216-491-1[1]
PubChem CID	15337[6]
UN Number	1629[1]
RTECS Number	AI8575000[1]
InChI	InChI=1S/2C2H4O2.Hg/c21-2(3)4;/h21H3,(H,3,4);/q;+2/p-2[1]
InChIKey	BRMYZIKAHFEUFJ-UHFFFAOYSA-L[1]
SMILES	CC(=O)O[Hg]OC(C)=O[1]

Physicochemical Properties

The physical and chemical properties of mercuric acetate are critical for its application in experimental settings.

Property	Value
Molecular Formula	C ₄ H ₆ HgO ₄ [6]
Molecular Weight	318.68 g/mol [6]
Appearance	White crystalline solid[2]
Melting Point	179-182 °C (decomposes)[2]
Solubility	Soluble in water, ethanol, and diethyl ether[2][6]
Density	3.25 g/cm ³ [6]
Stability	Light-sensitive; aqueous solutions decompose on standing[2][6]

Key Experimental Protocols and Applications

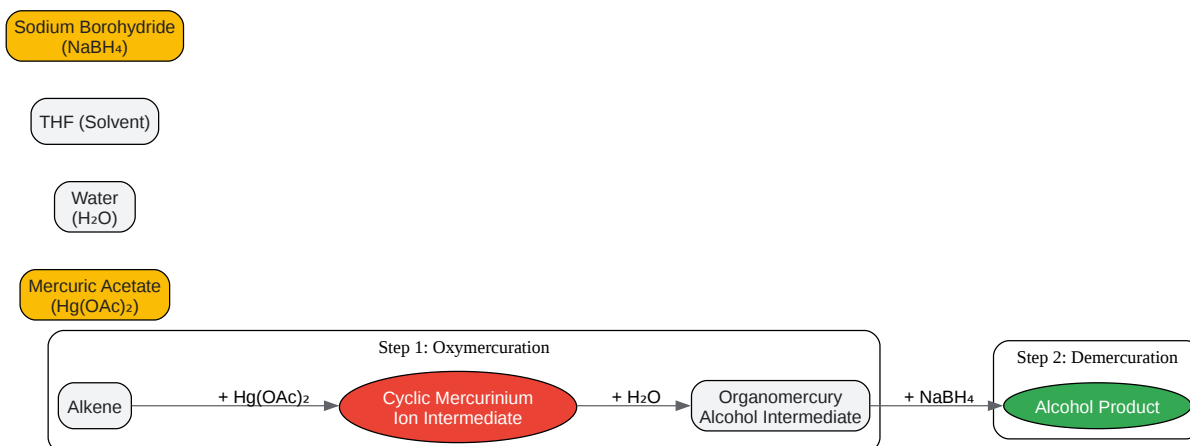
Mercuric acetate is a powerful reagent in several classes of organic reactions. Its utility stems from the electrophilic nature of the mercury(II) ion and its high affinity for certain functional groups.

Oxymercuration-Demercuration of Alkenes

This two-step reaction is a widely used method for the Markovnikov hydration of alkenes to alcohols, notable for avoiding carbocation rearrangements.^[7]^[8]

Methodology:

- **Oxymercuration:** The alkene is treated with mercuric acetate in a solution of water and a solvent like tetrahydrofuran (THF).^[8] The electrophilic mercury(II) ion adds to the double bond, forming a cyclic mercurinium ion intermediate.^[7] A water molecule then attacks the more substituted carbon of this intermediate.
- **Demercuration:** The resulting organomercury intermediate is then reduced in situ, typically with sodium borohydride (NaBH_4).^[7]^[8] This step replaces the mercury-containing group with a hydrogen atom, yielding the final alcohol product.



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Oxymercuration-Demercuration Workflow

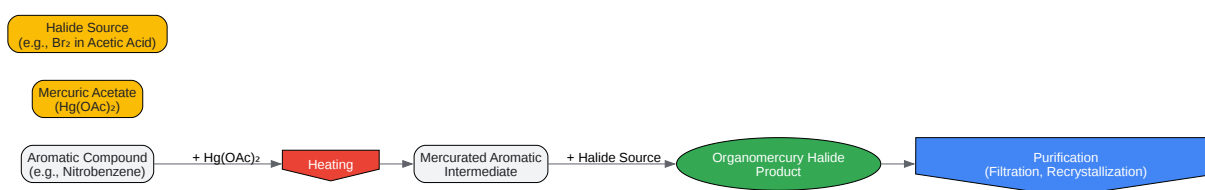
Mercuriation of Aromatic Compounds

Mercuric acetate can be used for the electrophilic mercuriation of aromatic compounds, which introduces a mercury-containing group onto the aromatic ring. This reaction is a key step in the synthesis of various organomercury derivatives.[9]

Methodology:

- **Reaction Setup:** An aromatic compound, such as nitrobenzene or benzoic acid, is heated with mercuric acetate.[10] The reaction conditions, including temperature and solvent, can influence the position of mercuriation.

- Work-up: After the reaction, the product mixture is cooled and can be treated with a source of halide ions (e.g., bromine in acetic acid) to convert the mercuric acetate adduct into a more stable organomercury halide.[10]
- Purification: The product is then isolated and purified through techniques such as filtration and recrystallization.



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Aromatic Mercuration Experimental Workflow

Deprotection of Thiol Groups

The high affinity of mercury(II) for sulfur makes mercuric acetate an effective reagent for the deprotection of thiol groups that have been protected by certain moieties, such as p-methoxybenzyl, t-butyl, or 1-adamantyl groups.[11] This is a valuable technique in peptide and protein chemistry.

Methodology:

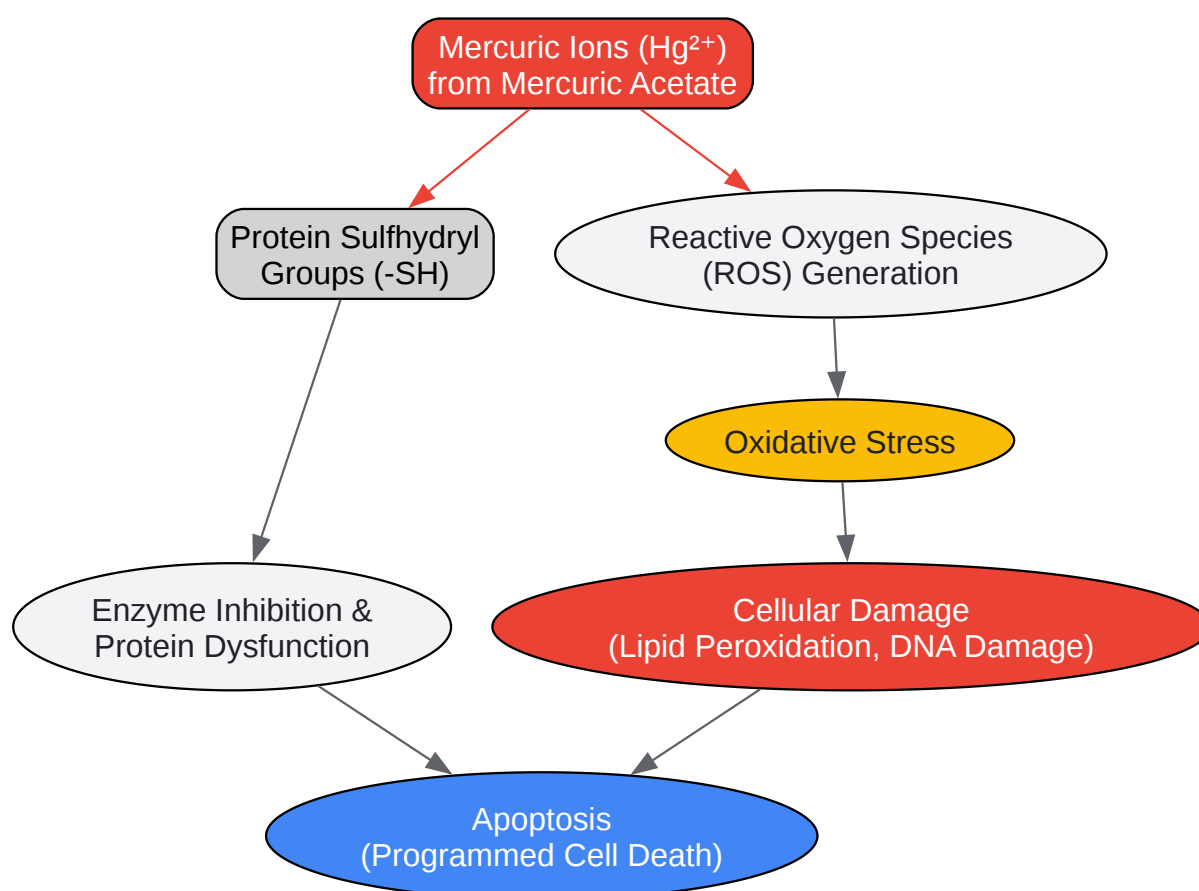
- A protected thiol-containing compound (e.g., a protected cysteine residue in a peptide) is treated with mercuric acetate.[11]
- The mercuric salt facilitates the cleavage of the protecting group from the sulfur atom.

- The reaction is typically carried out under mild conditions, which helps to preserve the integrity of the rest of the molecule.[11]

Toxicological Profile and Cellular Impact

Mercury and its compounds, including mercuric acetate, are highly toxic and pose significant risks to human health and the environment. Exposure can lead to a range of adverse effects, including neurotoxicity, nephrotoxicity, and cardiovascular damage.[12]

The toxicity of mercuric compounds is largely attributed to their ability to interfere with cellular processes by binding to sulfhydryl groups in proteins and enzymes.[12] This can lead to enzyme inhibition, disruption of cellular signaling pathways, and the generation of reactive oxygen species (ROS), which cause oxidative stress and damage to cellular components.



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General Pathway of Mercury-Induced Cellular Toxicity

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